

Application Notes and Protocols for the Quantitative Analysis of Toliprolol Hydrochloride

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Compound of Interest

Compound Name: Toliprolol hydrochloride

CAS No.: 306-11-6

Cat. No.: B1205416

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Introduction: Navigating the Analytical Landscape for Toliprolol Hydrochloride

Toliprolol hydrochloride is a beta-adrenergic receptor antagonist, belonging to the aryloxypropanolamine class of compounds, which has been investigated for its potential therapeutic effects in conditions such as angina pectoris.[1] As with any active pharmaceutical ingredient (API), the ability to accurately and reliably quantify **Toliprolol hydrochloride** in bulk drug substance and finished pharmaceutical products is paramount for ensuring product quality, safety, and efficacy. This involves the development and validation of robust analytical methods.

While Toliprolol is a well-characterized molecule, a review of publicly available scientific literature reveals a scarcity of detailed, validated analytical methods specifically for its quantification. In contrast, extensive methodologies have been published for structurally similar beta-blockers, such as Metoprolol. This document, therefore, serves as a comprehensive guide for researchers, scientists, and drug development professionals by providing proposed analytical methods for **Toliprolol hydrochloride**, grounded in established analytical principles and data from its close structural analogs. The protocols herein are presented as robust

starting points that must be validated in the end-user's laboratory to ensure compliance with regulatory expectations, such as those outlined by the International Council for Harmonisation (ICH).^[2]

Physicochemical Properties and Analytical Considerations

A thorough understanding of the physicochemical properties of **Toliprolol hydrochloride** is the foundation for developing effective analytical methods. These properties dictate the choice of solvents, chromatographic conditions, and detection techniques.

Property	Value	Source	Significance for Analytical Method Development
Chemical Formula	C ₁₃ H ₂₂ ClNO ₂	[1]	Essential for calculating molar concentrations and theoretical purity.
Molecular Weight	259.77 g/mol	[1]	Used in the preparation of standard solutions and for converting between mass and molar units.
UV Absorption Maximum (λ _{max})	270 nm (in water)	[3]	The primary wavelength for detection in UV-Vis spectrophotometry and HPLC-UV analysis, offering high sensitivity.
Melting Point	120-121 °C	[3]	A key physical identifier and indicator of purity for the bulk drug substance.
LogP (octanol-water partition coefficient of free base)	1.9	[4]	Indicates moderate lipophilicity, suggesting good retention on reversed-phase HPLC columns (e.g., C18, C8) with a polar mobile phase.
Appearance	White crystalline solid	[4]	Important for visual inspection and

identification of the
bulk material.

I. High-Performance Liquid Chromatography (HPLC) Method for Quantification

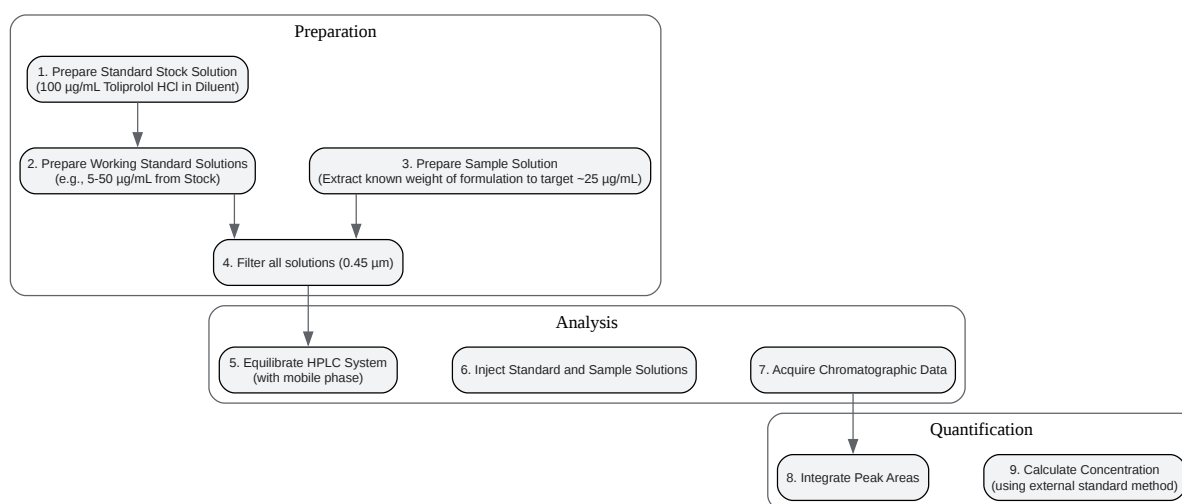
Principle: Reversed-phase HPLC (RP-HPLC) is the most suitable chromatographic technique for the analysis of moderately polar compounds like Toliprolol. The method separates the analyte from excipients and potential degradation products based on its partitioning between a non-polar stationary phase (e.g., C18) and a polar mobile phase. Quantification is achieved by comparing the peak area of the analyte in a sample to that of a reference standard of known concentration, detected via UV absorbance at 270 nm.

Proposed Chromatographic Conditions

The following conditions are proposed as a starting point for method development and are based on successful methods for structurally related beta-blockers.[1][5]

Parameter	Proposed Condition	Rationale and Justification
Column	C18, 250 mm x 4.6 mm, 5 μ m particle size	The C18 stationary phase provides excellent retention for moderately lipophilic compounds like Toliprolol (LogP = 1.9). The specified dimensions and particle size offer a good balance between resolution, efficiency, and backpressure.
Mobile Phase	Acetonitrile:Phosphate Buffer (pH 3.0, 20mM) (40:60, v/v)	Acetonitrile is a common organic modifier in RP-HPLC. The aqueous buffer controls the ionization of Toliprolol, ensuring consistent retention. A pH of 3.0 will ensure that the secondary amine group is protonated, leading to a single, sharp peak.
Flow Rate	1.0 mL/min	A standard flow rate for a 4.6 mm ID column, providing efficient separation within a reasonable analysis time.
Injection Volume	10 μ L	A typical injection volume that balances sensitivity with the risk of column overload.
Column Temperature	30 $^{\circ}$ C	Maintaining a constant, slightly elevated temperature improves peak shape and reproducibility of retention times.
Detection Wavelength	270 nm	This is the known λ_{max} of Toliprolol hydrochloride in water, ensuring maximum sensitivity for detection. ^[3]

Experimental Workflow for HPLC Analysis



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Caption: HPLC analysis workflow for **Toliprolol hydrochloride**.

Detailed Protocol: HPLC Method

- Reagent and Solution Preparation:
 - Diluent: Prepare a mixture of Acetonitrile and water (50:50, v/v).
 - Mobile Phase: Prepare a 20mM potassium dihydrogen phosphate buffer and adjust the pH to 3.0 with phosphoric acid. Filter the buffer through a 0.45 µm membrane filter. Mix the

filtered buffer with HPLC-grade acetonitrile in a 60:40 (v/v) ratio. Degas the final mobile phase by sonication or helium sparging.

- Standard Stock Solution (100 µg/mL): Accurately weigh approximately 10 mg of **Toliprolol hydrochloride** reference standard into a 100 mL volumetric flask. Dissolve and dilute to volume with the diluent.
- Working Standard Solutions: Prepare a series of at least five working standard solutions by serially diluting the stock solution with the diluent to cover the expected concentration range of the sample (e.g., 5, 10, 20, 30, 40, 50 µg/mL).
- Sample Preparation (from Tablet Formulation):
 - Weigh and finely powder not fewer than 20 tablets.
 - Accurately weigh a portion of the powder equivalent to 10 mg of **Toliprolol hydrochloride** and transfer it to a 100 mL volumetric flask.
 - Add approximately 70 mL of diluent and sonicate for 15 minutes to ensure complete dissolution of the API.
 - Allow the solution to cool to room temperature and then dilute to volume with the diluent. Mix well.
 - Filter a portion of this solution through a 0.45 µm syringe filter into an HPLC vial. This solution has a theoretical concentration of 100 µg/mL.
 - Further dilute this solution if necessary to fall within the calibration curve range (e.g., a 1:4 dilution to achieve 25 µg/mL).
- Chromatographic Analysis:
 - Set up the HPLC system with the proposed chromatographic conditions.
 - Equilibrate the column with the mobile phase until a stable baseline is achieved.
 - Inject the diluent (as a blank), followed by the working standard solutions and the sample solutions.

- Record the chromatograms and integrate the peak area for Toliprolol.
- Data Analysis and Calculation:
 - Construct a calibration curve by plotting the peak area of the Toliprolol standards against their corresponding concentrations.
 - Determine the concentration of **Toliprolol hydrochloride** in the sample solution from the calibration curve using linear regression.
 - Calculate the amount of **Toliprolol hydrochloride** in the tablet formulation using the following formula: $\text{Amount (mg/tablet)} = (C \times D \times V) / W$ Where:
 - C = Concentration of Toliprolol HCl from the calibration curve (µg/mL)
 - D = Dilution factor for the sample preparation
 - V = Initial volume of sample preparation (mL)
 - W = Weight of the tablet powder taken (mg)

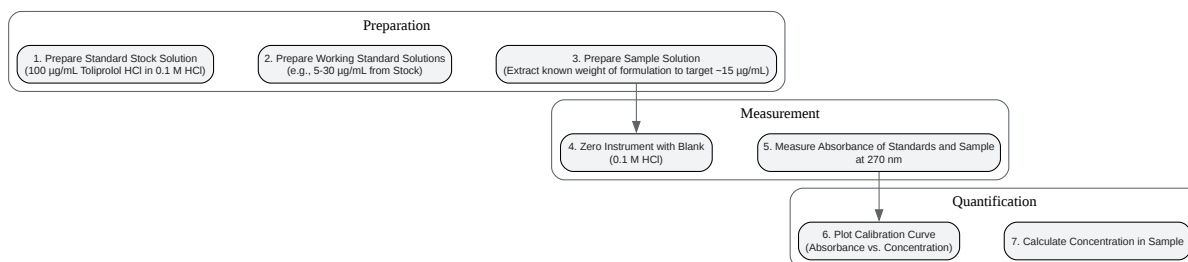
II. UV-Visible Spectrophotometric Method for Quantification

Principle: This method is based on Beer-Lambert's law, which states that the absorbance of a solution is directly proportional to the concentration of the absorbing species. The quantity of **Toliprolol hydrochloride** in a sample is determined by measuring its absorbance at its λ_{max} of 270 nm and comparing it to the absorbance of a standard solution of known concentration. This method is simple and rapid, making it suitable for routine quality control of bulk drug and simple formulations where excipient interference is minimal.

Proposed Spectrophotometric Conditions

Parameter	Proposed Condition	Rationale and Justification
Instrument	Double Beam UV-Vis Spectrophotometer	Provides stable and accurate absorbance measurements by correcting for solvent absorbance in real-time.
Solvent	0.1 M Hydrochloric Acid	Ensures complete dissolution and protonation of Toliprolol hydrochloride, leading to a consistent and reproducible UV spectrum.
Detection Wavelength (λ_{max})	270 nm	This is the wavelength of maximum absorbance, providing the highest sensitivity and adherence to Beer-Lambert's law. [3]
Scan Range	200 - 400 nm	Used to confirm the identity of Toliprolol hydrochloride by comparing the sample spectrum to that of a reference standard.
Blank	0.1 M Hydrochloric Acid	Used to zero the instrument and negate any absorbance from the solvent.

Experimental Workflow for UV-Vis Spectrophotometric Analysis



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Caption: UV-Vis analysis workflow for **Toliprolol hydrochloride**.

Detailed Protocol: UV-Vis Spectrophotometric Method

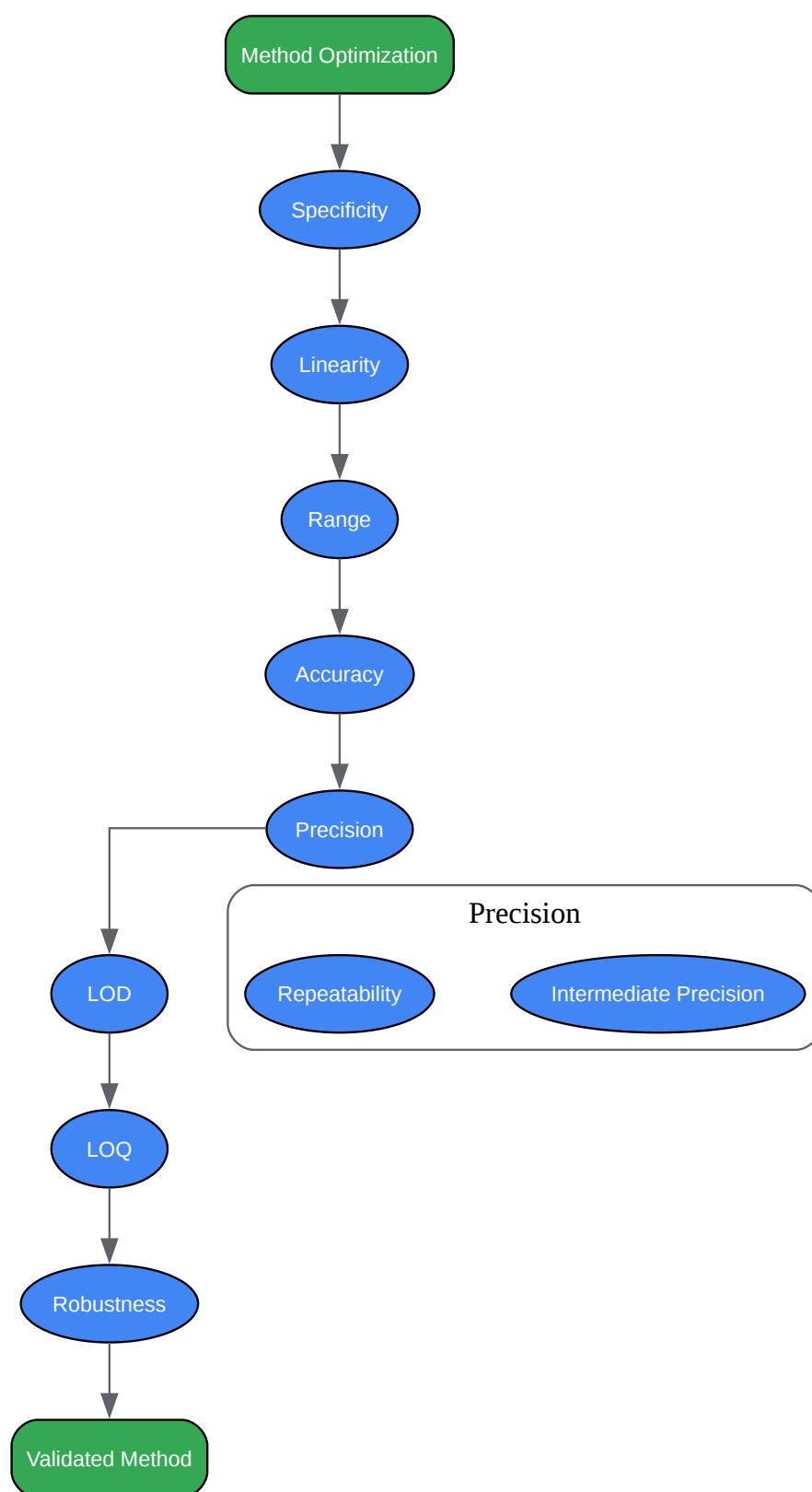
- Reagent and Solution Preparation:
 - Solvent: 0.1 M Hydrochloric Acid.
 - Standard Stock Solution (100 µg/mL): Accurately weigh approximately 10 mg of **Toliprolol hydrochloride** reference standard into a 100 mL volumetric flask. Dissolve and dilute to volume with 0.1 M HCl.
 - Working Standard Solutions: Prepare a series of at least five working standard solutions (e.g., 5, 10, 15, 20, 25 µg/mL) by diluting the stock solution with 0.1 M HCl.
- Sample Preparation (from Tablet Formulation):
 - Weigh and finely powder not fewer than 20 tablets.

- Accurately weigh a portion of the powder equivalent to 10 mg of **Toliprolol hydrochloride** and transfer it to a 100 mL volumetric flask.
- Add approximately 70 mL of 0.1 M HCl and sonicate for 15 minutes.
- Dilute to volume with 0.1 M HCl and mix well.
- Filter the solution through a Whatman No. 41 filter paper, discarding the first few mL of the filtrate.
- Dilute an aliquot of the filtrate with 0.1 M HCl to obtain a final theoretical concentration within the linear range of the method (e.g., 15 µg/mL).
- Spectrophotometric Measurement:
 - Set the spectrophotometer to zero with 0.1 M HCl as the blank.
 - Measure the absorbance of each of the working standard solutions and the sample solution at 270 nm.
- Data Analysis and Calculation:
 - Construct a calibration curve by plotting the absorbance of the standard solutions against their concentrations.
 - Determine the concentration of **Toliprolol hydrochloride** in the sample solution from the calibration curve.
 - Calculate the amount of **Toliprolol hydrochloride** in the tablet formulation, accounting for the dilutions made.

III. Protocol for Method Validation

As these methods are proposed, they must be thoroughly validated to demonstrate their suitability for the intended purpose. The following protocols are based on the ICH Q2(R1) guideline.^[2]

Validation Workflow



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Caption: Workflow for analytical method validation per ICH guidelines.

Validation Parameters and Acceptance Criteria

Parameter	Protocol	Acceptance Criteria
Specificity	Analyze a blank (diluent), placebo, standard solution, and sample solution. For HPLC, ensure the Toliprolol peak is free from interference from placebo components. For UV-Vis, scan the placebo solution to check for absorbance at 270 nm.	No interfering peaks at the retention time of Toliprolol (HPLC). Placebo should show negligible absorbance at 270 nm (UV-Vis).
Linearity	Analyze a minimum of five concentrations across the proposed range (e.g., 80-120% of the test concentration). Plot a graph of response vs. concentration.	Correlation coefficient (r^2) $\geq$ 0.999. The y-intercept should be close to zero.
Range	The range is established by confirming that the method provides acceptable linearity, accuracy, and precision within the lower and upper concentration limits.	For assay, typically 80% to 120% of the test concentration.
Accuracy	Perform recovery studies by spiking a placebo with known amounts of Toliprolol hydrochloride at three levels (e.g., 80%, 100%, 120%) in triplicate.	Mean recovery should be within 98.0% to 102.0%.
Precision	Repeatability (Intra-day): Analyze a minimum of six replicate sample preparations at 100% of the test concentration on the same day. Intermediate Precision (Inter-day): Repeat the	Relative Standard Deviation (RSD) $\leq$ 2.0%.

analysis on a different day,
with a different analyst or on
different equipment.

Limit of Detection (LOD)	Determined based on the standard deviation of the response and the slope of the calibration curve ($LOD = 3.3 \times \sigma/S$).	The lowest concentration of analyte that can be detected but not necessarily quantitated.
Limit of Quantitation (LOQ)	Determined based on the standard deviation of the response and the slope of the calibration curve ($LOQ = 10 \times \sigma/S$).	The lowest concentration of analyte that can be quantified with acceptable precision and accuracy (typically $RSD \leq 10\%$).
Robustness	Deliberately vary method parameters and observe the effect on the results. For HPLC: vary mobile phase composition ($\pm 2\%$), pH (± 0.2 units), flow rate (± 0.1 mL/min). For UV-Vis: vary wavelength (± 2 nm).	The results should remain unaffected by minor variations, and system suitability parameters should still be met. RSD of results should be $\leq 2.0\%$.

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